

safety and handling precautions for 3-((tert-Butyldimethylsilyl)oxy)propan-1-ol

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Compound of Interest

Compound Name:	3-((tert- Butyldimethylsilyl)oxy)propan-1-ol
Cat. No.:	B015442

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An In-Depth Technical Guide to the Safe Handling of **3-((tert-Butyldimethylsilyl)oxy)propan-1-ol**

For researchers and professionals in drug development and synthetic chemistry, the proficient handling of specialized reagents is paramount. **3-((tert-Butyldimethylsilyl)oxy)propan-1-ol** is a valuable bifunctional molecule, often utilized in multi-step syntheses where the selective protection of a primary alcohol is required. The tert-Butyldimethylsilyl (TBDMS) ether provides robust protection for the hydroxyl group, significantly more stable than other silyl ethers like trimethylsilyl (TMS) ethers, allowing for diverse chemical transformations on other parts of the molecule.^[1] This stability is attributed to the steric bulk of the tert-butyl group.^{[1][2]}

This guide provides a comprehensive overview of the critical safety protocols and handling precautions necessary to work with **3-((tert-Butyldimethylsilyl)oxy)propan-1-ol**, ensuring the well-being of laboratory personnel and the integrity of experimental outcomes.

Physicochemical Properties and Hazard Identification

A thorough understanding of a chemical's properties is the foundation of its safe handling.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-((tert-Butyldimethylsilyl)oxy)propan-1-ol**.

Property	Value	Source(s)
CAS Number	73842-99-6	[3] [4]
Molecular Formula	C ₉ H ₂₂ O ₂ Si	[4] [5]
Molecular Weight	190.36 g/mol	[4]
Appearance	Colorless liquid	[1]
Boiling Point	110 °C at 6-8 mmHg (hPa)	[4] [5] [6]
Density	0.892 g/mL at 25 °C	[4] [6]
Flash Point	92.8 °C (199.0 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.4350	[4]

GHS Hazard Classification and Precautionary Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. There is some variation in the classification of this compound among suppliers. A consolidated summary is provided below.

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Source(s)
Flammable Liquids	Warning	H227: Combustible liquid	P210, P280, P370+P378, P403+P235, P501	[6]	
Skin Irritation	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	[7][8]	
Eye Irritation	Warning	H319: Causes serious eye irritation	P264, P280, P305+P351+ P338, P337+P313	[7][8]	
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501	[7][8]	

Exposure Control and Personal Protective Equipment (PPE)

Minimizing exposure is the primary goal. This is achieved through a combination of engineering controls and appropriate PPE.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area.[\[8\]](#) A certified chemical fume hood is the preferred engineering control to minimize inhalation of vapors.

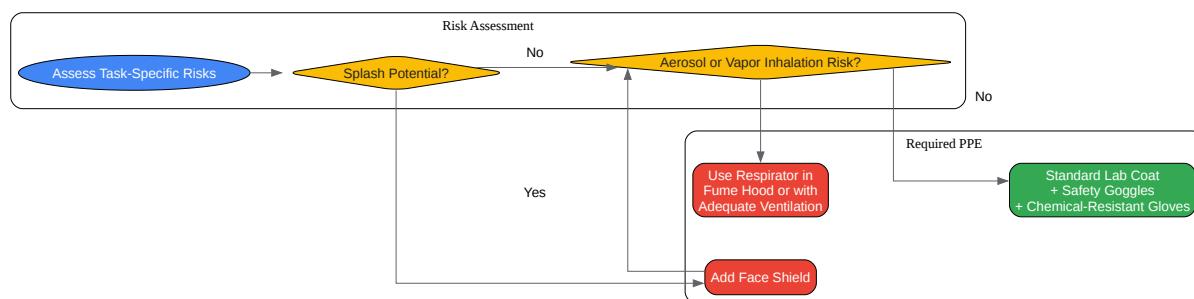
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash fountains and safety showers.[8]

Personal Protective Equipment (PPE)

The selection of PPE is critical and should be based on a thorough risk assessment.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[6][8] Standard laboratory safety glasses may not provide adequate protection.
- Hand Protection: Chemical-resistant gloves are mandatory.[6][9] Nitrile or neoprene gloves are generally suitable. Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[9]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn.[6][8] In cases of potential splashing, additional protective clothing may be necessary.
- Respiratory Protection: If working outside of a fume hood or if aerosol formation is possible, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[4][10]

The following diagram illustrates the decision-making process for selecting appropriate PPE.



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Caption: PPE selection workflow for handling the compound.

Safe Handling, Storage, and Disposal

Adherence to proper handling and storage protocols is essential for maintaining a safe laboratory environment.

Handling

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe vapors or mists.[8]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[6]
- The substance is moisture-sensitive; handle under an inert atmosphere if necessary for experimental integrity.[6]

- Wash hands thoroughly after handling.[8]

Storage

- Store in a tightly closed container.[6][8]
- Keep in a cool, dry, and well-ventilated place.[6][10]
- Store away from incompatible materials such as strong oxidizing agents and acids.[10]
- The recommended storage class for this combustible liquid is Class 10.[4]

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6][8]
- Do not allow the product to enter drains.[8]

Emergency Procedures

In the event of an exposure or spill, a swift and correct response is crucial.

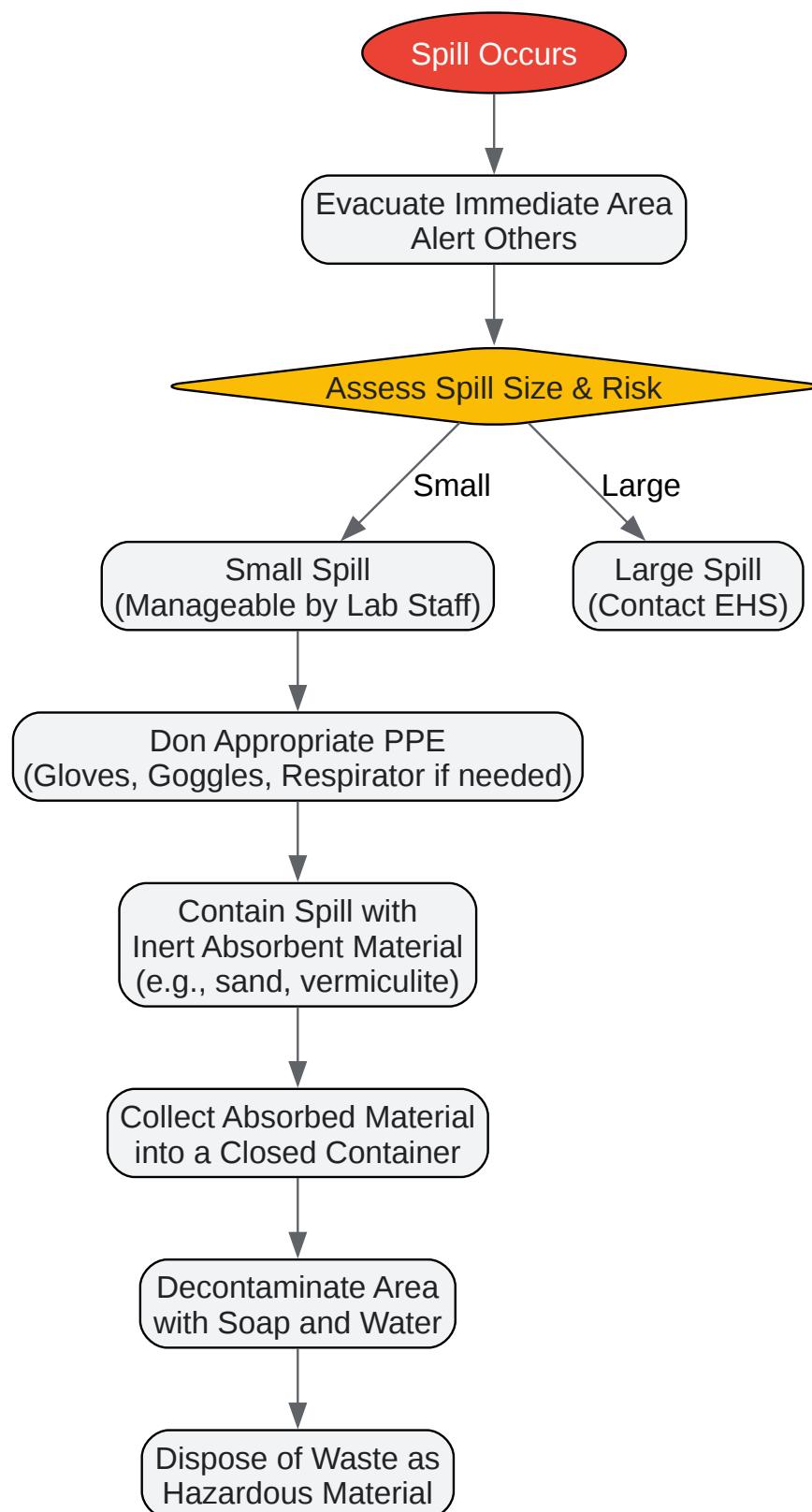
First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.[5][8]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[5][8]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5][8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5][9]

Spill and Leak Response

For any spill, the immediate priorities are to ensure personnel safety, contain the spill, and then decontaminate the area.

The following workflow outlines the appropriate response to a spill.

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Caption: Step-by-step workflow for responding to a chemical spill.

Conclusion

3-((tert-Butyldimethylsilyl)oxy)propan-1-ol is a key reagent in modern organic synthesis. Its effective use is predicated on a rigorous adherence to safety protocols. By understanding its chemical properties, employing appropriate engineering controls and PPE, and following established procedures for handling, storage, and emergency response, researchers can mitigate risks and ensure a safe and productive research environment.

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